

Application Note: High-Purity Metal Ion Extraction Using Tetraoctylammonium Nitrate (TOAN)[1]

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Compound of Interest

Compound Name: Tetraoctylammonium nitrate

CAS No.: 33734-52-0

Cat. No.: B1612603

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Executive Summary

Tetraoctylammonium nitrate (TOAN) is a quaternary ammonium salt acting as a powerful liquid anion exchanger. Unlike tertiary amines (e.g., TOA), TOAN retains its positive charge across the entire pH range, making it effective for extracting anionic metal complexes from both acidic and neutral media.

This guide details the preparation of TOAN from its commercial precursor (Tetraoctylammonium bromide) and provides validated protocols for two distinct applications:

- Nuclear Fuel Cycle: Extraction of Uranyl Nitrate from nitric acid media.[1]
- Precious Metal Recovery: Recovery of Gold(III) from chloride media.[2]

Chemical Basis & Mechanism[5]

The Extractant Profile[4]

- IUPAC Name: **Tetraoctylammonium nitrate**^[3]
- Structure: Symmetrical quaternary ammonium cation
paired with a nitrate anion

^[3]
- Role: Liquid Anion Exchanger.
- Key Advantage: The symmetrical octyl chains provide high lipophilicity, preventing the extractant from partitioning into the aqueous phase, while the nitrate counter-ion ensures compatibility with nitrate-based lixiviants (common in hydrometallurgy).

Mechanism of Action

The extraction proceeds via an Ion Exchange Mechanism. The metal ion in the aqueous phase must first form an anionic complex (e.g., with nitrate or chloride ions). The TOAN molecule at the liquid-liquid interface exchanges its nitrate anion for the metal anionic complex.

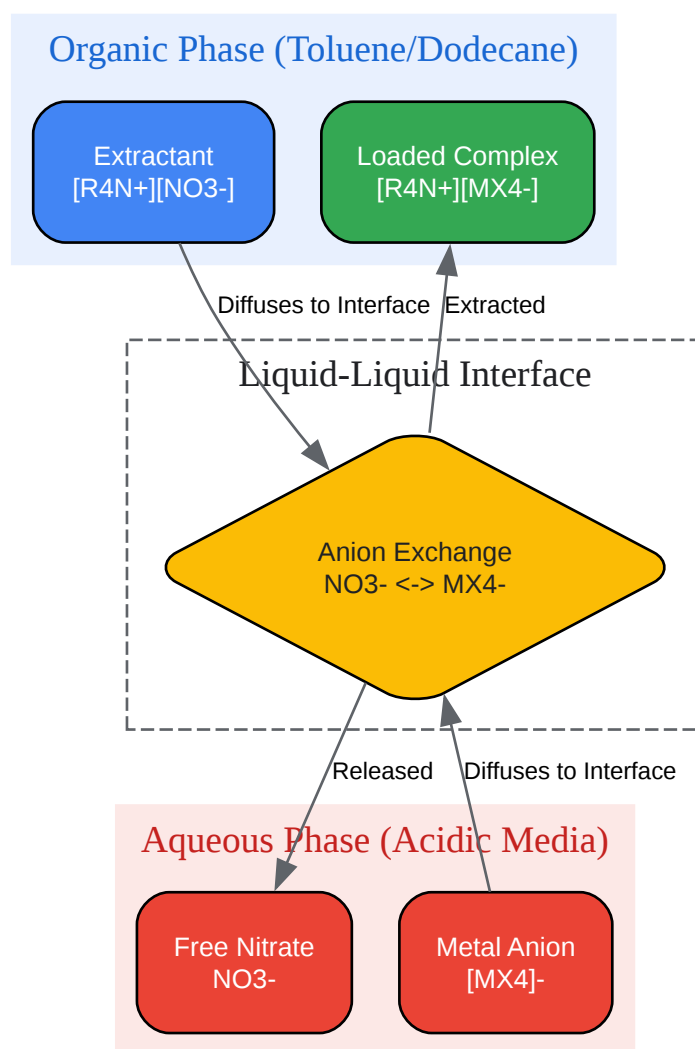
General Equation:

(Note: Overbar denotes organic phase species)

Mechanistic Visualization

The following diagram illustrates the interface dynamics during the extraction of a metal complex (

).



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Figure 1: Interfacial anion exchange mechanism.[3] The lipophilic quaternary ammonium cation acts as a shuttle, pulling the anionic metal complex into the organic phase while releasing a nitrate ion.

Preparation of Tetraoctylammonium Nitrate (TOAN)

Critical Note: TOAN is rarely sold directly due to hygroscopicity. It is standard practice to purchase Tetraoctylammonium Bromide (TOAB) and convert it in situ.

Protocol A: Conversion of TOAB to TOAN

Objective: Replace the Bromide (

) counter-ion with Nitrate (

) to prevent halide contamination in nitrate-based extraction systems.[3]

Reagents:

- Tetraoctylammonium Bromide (TOAB), 98% purity.
- Diluent: Toluene (analytical grade) or n-Dodecane (with 5% 1-Octanol as a phase modifier).
[3]
- Conditioning Acid: 4 M Nitric Acid (
-).

Step-by-Step Procedure:

- Dissolution: Dissolve 5.5 g of TOAB (approx. 10 mmol) in 100 mL of the chosen diluent to create a 0.1 M solution.
- First Contact: In a separatory funnel, combine the organic solution with an equal volume (1:1 ratio) of 4 M
- .
- Equilibration: Shake vigorously for 5 minutes. The high concentration of nitrate drives the equilibrium, displacing bromide.
 - Reaction:
- Phase Separation: Allow phases to settle (approx. 10 mins). Discard the aqueous (bottom) phase containing
- and excess
- .
- Repeat: Repeat steps 2-4 three times. This ensures >99.9% conversion to the nitrate form.
- Final Wash: Wash the organic phase once with dilute

(0.1 M) to remove entrained bulk acid.

- Storage: The resulting organic phase contains active TOAN and is ready for use.

Application Case 1: Uranium(VI) Extraction

Context: Recovery of Uranium from spent fuel or analytical samples in nitric acid media.

Uranium forms anionic nitrate complexes (

) at high acid concentrations.[\[3\]](#)

Experimental Conditions

- Aqueous Feed:

(1000 ppm) in 3M - 6M

.[\[3\]](#)

- Organic Phase: 0.1 M TOAN in Toluene.[\[3\]](#)
- Temperature: 25°C.

Workflow Protocol

- Extraction: Mix Aqueous Feed and Organic Phase at an O:A ratio of 1:1.
- Agitation: Vortex or mechanically shake for 10 minutes.
- Separation: Centrifuge at 3000 rpm for 5 minutes to ensure clean phase separation.
- Stripping (Recovery): Contact the loaded organic phase with 0.01 M HNO₃ or distilled water (O:A 1:2). The low nitrate concentration reverses the equilibrium, releasing Uranium back to the aqueous phase.

Data: Acid Dependency

The distribution ratio (

) of Uranium depends heavily on the initial nitric acid concentration.

HNO ₃ Conc.[3][4] (M)	Distribution Ratio (D)	Extraction Efficiency (%)	Mechanism Note
0.1 M	< 0.5	< 30%	Insufficient nitrate to form anionic U-complex.[3]
2.0 M	5.2	83%	Onset of formation.[3]
4.0 M	25.4	96.2%	Optimal extraction region.
8.0 M	18.1	94.7%	Competition from extraction.[3]

Application Case 2: Gold(III) Recovery

Context: Gold is unique; it forms the extremely stable tetrachloroaurate anion () even in low acid. TOAN is an exceptionally strong extractant for Gold.[3]

Protocol Modifications

- Feed: Gold in 0.1 M - 2 M HCl.
- Extractant: 0.05 M TOAN in Chloroform or Toluene. (Lower concentration is sufficient due to high affinity).
- Stripping Agent: 0.5 M Thiourea in 0.1 M .[3]

Step-by-Step:

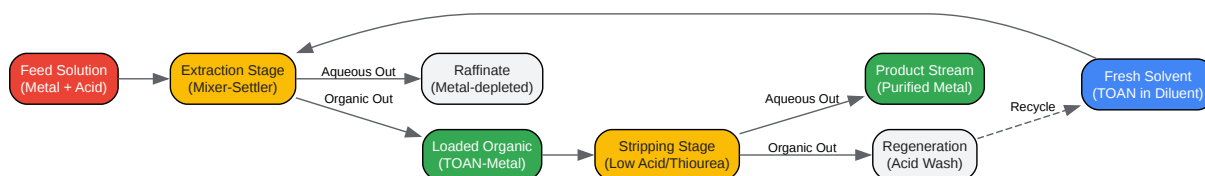
- Contact: Mix Gold solution (chloride media) with TOAN organic phase (1:1 ratio) for 5 minutes.

- Visual Check: The yellow color of the aqueous gold solution will disappear and transfer to the organic phase.
- Stripping: Contact the loaded organic with the Thiourea solution. Thiourea forms a cationic complex

which is not held by the cation exchanger, effectively stripping the gold.

Process Flow Diagram (Graphviz)

The following diagram details the full cycle for a continuous extraction process using TOAN.



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Figure 2: Continuous solvent extraction cycle including extraction, stripping, and solvent regeneration.[3]

Troubleshooting & Optimization (Expertise)

Third Phase Formation[1]

- Symptom: A third, heavy organic layer forms between the aqueous and light organic phases. This is caused by the limited solubility of the metal-amine complex in non-polar diluents (like dodecane).
- Solution: Add a Phase Modifier.
 - Add 5-10% v/v 1-Octanol or Isodecanol to the organic phase.[3] This increases the polarity of the solvent, solubilizing the complex.

- Alternatively, switch to an aromatic diluent like Toluene or Xylene, which have higher solubility for ion-pairs.[3]

Emulsification

- Cause: Vigorous mixing in the presence of particulates or silica.
- Solution:
 - Filter feed solutions (0.45 μm) before extraction.
 - Use a centrifuge for phase separation.[3][4][5]
 - Increase the ionic strength of the aqueous phase (add).

Co-Extraction of Impurities

- Issue: Iron(III) or Zinc(II) extracting alongside target metals.
- Solution (Scrubbing): Before stripping, contact the loaded organic phase with a "Scrub Solution" (e.g., 2 M for Uranium). This washes out weakly held impurities while retaining the high-affinity target metal.[3]

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